

5-TAMRA-SE molecular weight and formula

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Compound of Interest

Compound Name: 5-TAMRA-SE

Cat. No.: B1664668

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Core Molecular Data

The foundational quantitative data for **5-TAMRA-SE** is its molecular weight and chemical formula. This information is crucial for accurate experimental design, particularly in calculating molar ratios for conjugation reactions.

Parameter	Value	Citations
Molecular Weight	527.52 g/mol	[1] [2] [3] [4]
Molecular Formula	C ₂₉ H ₂₅ N ₃ O ₇	[1] [2] [3] [4] [5] [6] [7] [8]

This single isomer amine-reactive fluorescent dye is widely utilized for labeling peptides, proteins, and nucleotides.[\[9\]](#) Its succinimidyl ester group readily reacts with primary and secondary amines under mild conditions to form stable covalent bonds.[\[8\]](#) The resulting conjugates exhibit bright, pH-insensitive orange-red fluorescence with good photostability.[\[1\]](#)[\[10\]](#)

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